

Technical Guide: Solubility & Physicochemical Profiling of 11-Bromoundec-10-ynoic Acid

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Compound of Interest

Compound Name: 11-bromoundec-10-ynoic Acid

CAS No.: 13030-63-2

Cat. No.: B172589

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CAS Number: 13030-63-2 Formula: $C_{11}H_{17}BrO_2$ Molecular Weight: 261.16 g/mol IUPAC Name: **11-Bromoundec-10-ynoic acid**[\[1\]](#)

Executive Summary & Chemical Identity

11-Bromoundec-10-ynoic acid is a bifunctional fatty acid derivative characterized by a terminal 1-bromoalkyne moiety and a carboxylic acid head group, separated by an 8-carbon methylene spacer. This structural duality defines its solubility profile: the carboxylic acid confers polarity and hydrogen-bonding capability, while the long alkyl chain and bromoalkyne tail dictate lipophilicity and specific reactivity.

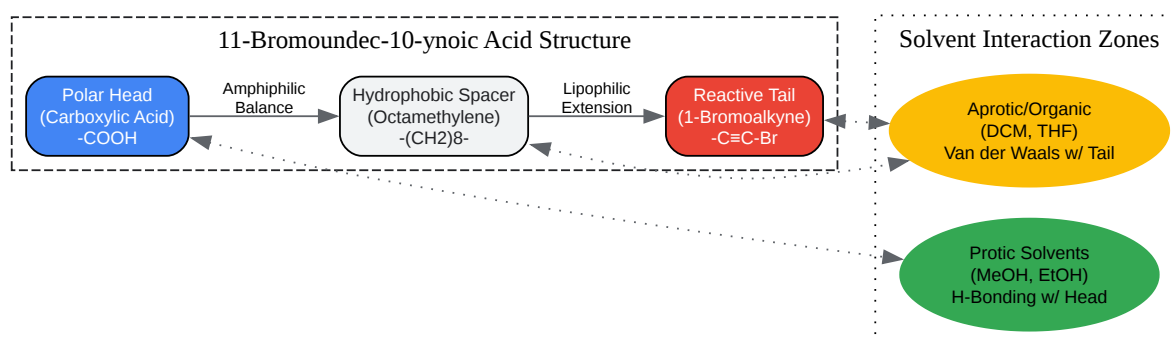
Primary Applications:

- **Polydiacetylene (PDA) Synthesis:** A critical precursor for Cadiot-Chodkiewicz coupling to form diacetylenic lipids, which self-assemble into chromatic sensors.
- **Surface Functionalization:** Used in constructing self-assembled monolayers (SAMs) where the bromoalkyne serves as a robust electrophile or a precursor for "click" chemistry.

- Cross-Coupling Reagents: A partner in transition-metal-catalyzed couplings (e.g., Sonogashira, Negishi) to generate complex conjugated systems.

Physicochemical Structure Analysis

Understanding the molecule's zones of interaction is prerequisite to selecting the correct solvent system.



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Figure 1: Structural segmentation of **11-bromoundec-10-ynoic acid** showing the competing solubility domains. The polar head drives solubility in alcohols, while the hydrophobic spacer and bromoalkyne tail require organic solvents.

Solubility Landscape

The solubility of **11-bromoundec-10-ynoic acid** is non-binary; it exists on a spectrum determined by the solvent's dielectric constant and hydrogen-bonding capacity.

Primary Organic Solvents (High Solubility)

These are the solvents of choice for synthesis, purification, and reaction monitoring.

Solvent Class	Specific Solvent	Solubility Rating	Technical Notes
Halogenated	Dichloromethane (DCM)	Excellent (>100 mg/mL)	Ideal for extraction and transport. The bromoalkyne tail interacts favorably with chlorinated solvents.
Halogenated	Chloroform (CHCl ₃)	Excellent	Preferred for NMR analysis and lipid film preparation.
Ethers	Tetrahydrofuran (THF)	Very High	Excellent for coupling reactions (e.g., Cadiot-Chodkiewicz). Solubilizes both the acid and the bromoalkyne.
Esters	Ethyl Acetate	High	Standard solvent for TLC and column chromatography.
Aprotic Polar	DMSO / DMF	High	Used for nucleophilic substitution reactions, though removal is difficult.

Protic Solvents (Moderate to High Solubility)

Solubility here is driven by the carboxylic acid group.

- Methanol / Ethanol: Soluble.
 - Warning: In the presence of strong acid catalysts, the carboxylic acid will esterify.[\[2\]](#) For storage, avoid acidified alcohols.
 - Utility: Ethanol is often used for recrystallization (sometimes mixed with water).

Non-Polar Solvents (Conditional Solubility)

- Hexane / Pentane: Low to Moderate.
 - The polar carboxylic acid head promotes dimerization and precipitation in cold alkanes.
 - Protocol: Soluble at reflux temperatures. Often used as a co-solvent with Ethyl Acetate for recrystallization.
- Water: Insoluble (in neutral/acidic form).
 - Salt Formation: Soluble in aqueous bases (NaOH, Na₂CO₃) as the carboxylate salt (–COO[–]Na⁺). However, strong bases must be avoided to prevent degradation of the bromoalkyne moiety (see Section 5).

Experimental Protocols

Solubility Determination & Recrystallization

This protocol ensures high purity for sensitive applications like SAM formation.

Objective: Purify crude **11-bromoundec-10-ynoic acid** to remove traces of non-brominated starting material (undec-10-ynoic acid).

- Dissolution: Dissolve 1.0 g of crude solid in minimal boiling Hexane (~10-15 mL). If insoluble, add Ethyl Acetate dropwise until clear.
- Filtration: Filter the hot solution through a glass frit or cotton plug to remove particulate matter.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then place in a -20°C freezer for 12 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) The bromoalkyne crystallizes as white/off-white plates.
- Collection: Filter cold. Wash with cold pentane.
- Validation: Dissolve a small aliquot in CDCl₃ for ¹H-NMR.

- Diagnostic Peak: Look for the absence of the terminal alkyne proton (triplet at ~1.94 ppm) and confirming the purity of the methylene protons adjacent to the bromoalkyne (~2.20 ppm).

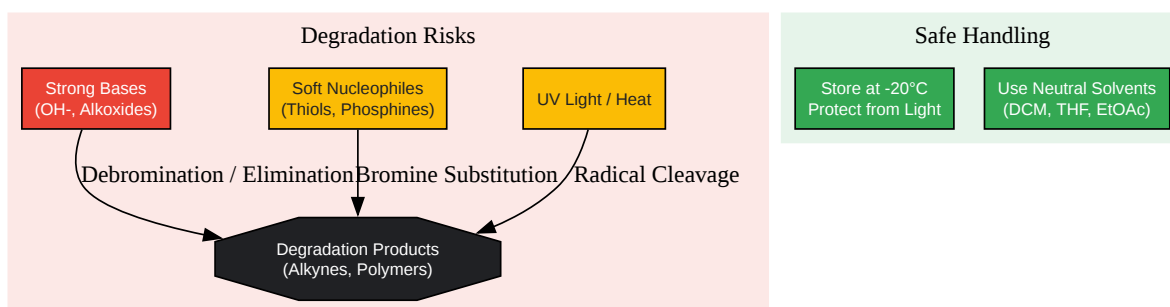
Solvent Selection for Self-Assembled Monolayers (SAMs)

When using this molecule to functionalize surfaces (e.g., via the carboxylic acid binding to metal oxides), solvent choice affects monolayer order.

- Recommended: Ethanol (absolute) or Chloroform.
- Rationale: Ethanol is standard for acid-metal oxide binding. Chloroform is preferred if the bromoalkyne tail needs to remain fully extended and solvated to prevent "looping" or disordered packing during deposition.

Critical Stability & Reactivity (The Bromoalkyne Factor)

The 1-bromoalkyne group ($-\text{C}\equiv\text{C}-\text{Br}$) is an electrophilic species with unique stability constraints. It is not inert like a standard alkyl bromide.



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Figure 2: Stability map indicating incompatible reagents and storage conditions.

Key Handling Rules:

- **Avoid Strong Bases:** 1-bromoalkynes can undergo base-catalyzed decomposition or "halogen dance" rearrangements. Use weak bases (K_2CO_3 , $NaHCO_3$) if base is required.
- **Light Sensitivity:** The C-Br bond on an alkyne is weaker than on an alkene. Store the solid and solutions in amber vials wrapped in foil.
- **Toxicity:** Haloalkynes are potentially bioactive (antifungal/antimicrobial). Handle with gloves and in a fume hood.

References

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